

Unveiling the Molecular Identity of Milbemycin A3 Oxime: A Technical Guide

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Compound of Interest

Compound Name: *Milbemycin A3 Oxime*

Cat. No.: *B15555607*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular formula and weight of **milbemycin A3 oxime**, a key derivative in the milbemycin family of antiparasitic agents. This document outlines the fundamental physicochemical properties and presents standardized experimental methodologies for their determination, crucial for quality control, new drug development, and regulatory compliance.

Core Molecular Data of Milbemycin A3 Oxime

The essential molecular identifiers for **milbemycin A3 oxime** are summarized below. These values are foundational for all stoichiometric calculations, analytical characterization, and formulation development.

Parameter	Value	Source
Molecular Formula	C ₃₁ H ₄₃ NO ₇	PubChem[1]
Molecular Weight (g/mol)	541.7	PubChem[1], Bioaustralis Fine Chemicals[2]
Monoisotopic Mass (Da)	541.30395271	PubChem[1]
CAS Number	114177-14-9	Santa Cruz Biotechnology[3], Cayman Chemical[4]

Experimental Determination of Molecular Formula and Weight

Accurate determination of the molecular formula and weight of a compound like **milbemycin A3 oxime** is a critical step in its chemical identification and characterization. The following are standard experimental protocols employed for this purpose.

Protocol 1: Molecular Weight Determination by Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. This allows for the precise determination of the molecular weight of a compound.

Methodology:

- **Sample Preparation:** A dilute solution of **milbemycin A3 oxime** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample solution is introduced into the mass spectrometer. Electron ionization (EI) is a common method where the sample is bombarded with a high-energy electron beam, causing the molecule to lose an electron and form a positively charged molecular ion (M^+).
- **Acceleration:** The newly formed ions are accelerated by an electric field, causing them to move into the mass analyzer.
- **Deflection/Separation:** The ions are then subjected to a magnetic field, which deflects them. The degree of deflection is inversely proportional to the mass of the ion; lighter ions are deflected more than heavier ones.
- **Detection:** A detector measures the abundance of ions at each mass-to-charge ratio. The peak corresponding to the molecular ion (M^+) provides the molecular weight of the compound. For high-resolution mass spectrometry, the exact mass can be determined, which can help in confirming the molecular formula.

Protocol 2: Molecular Formula Determination by Elemental Analysis

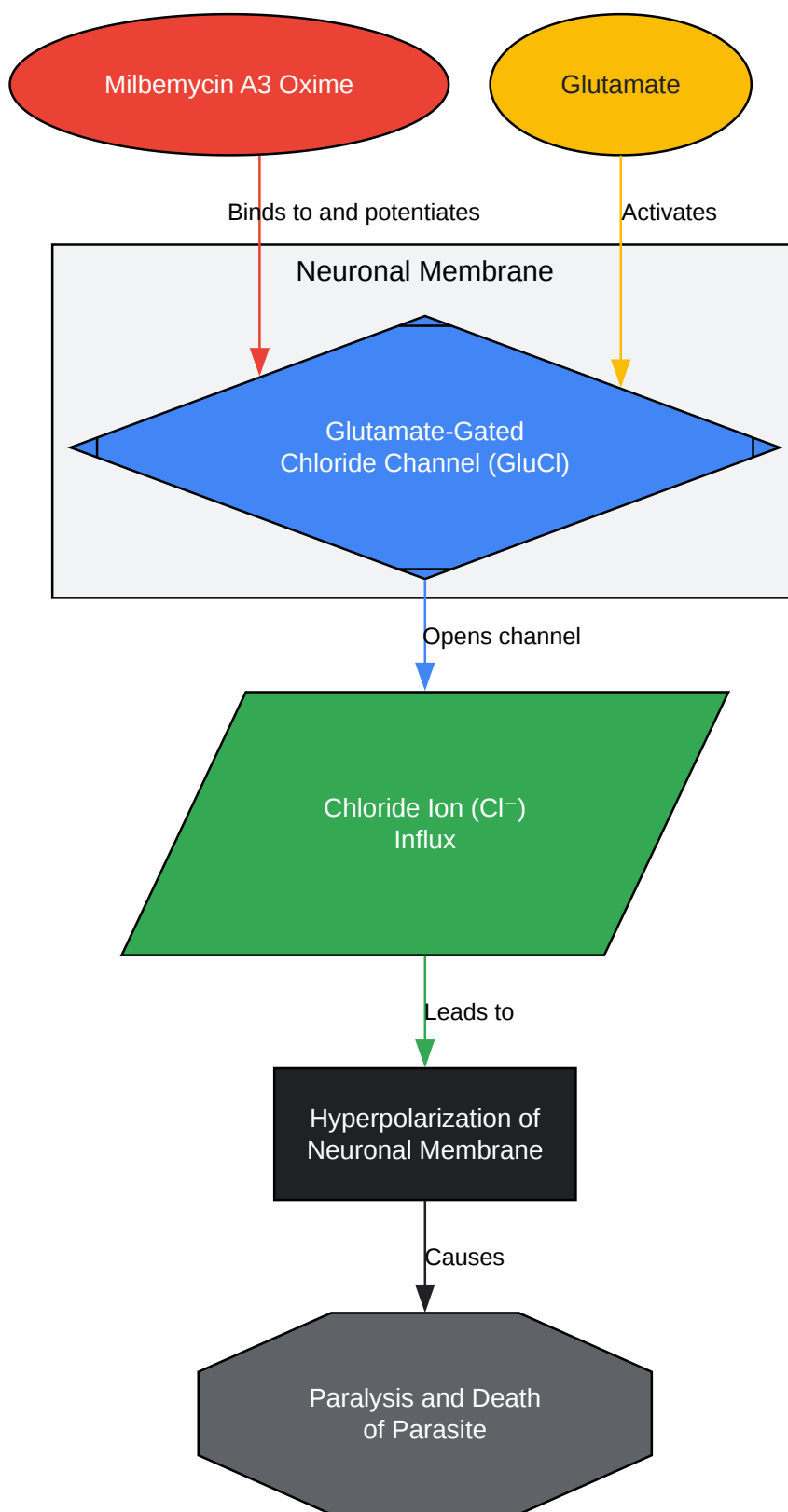
Elemental analysis, specifically CHN (Carbon, Hydrogen, Nitrogen) analysis, is used to determine the empirical formula of a pure organic compound. When combined with the molecular weight from mass spectrometry, the molecular formula can be definitively established.

Methodology:

- **Sample Combustion:** A precisely weighed sample of pure **milbemycin A3 oxime** is combusted in a furnace in the presence of excess oxygen. This process converts the carbon in the sample to carbon dioxide (CO_2), the hydrogen to water (H_2O), and the nitrogen to nitrogen gas (N_2) or nitrogen oxides.
- **Product Separation and Detection:** The combustion products are passed through a series of traps or columns.
 - Water is absorbed in a trap containing a desiccant like magnesium perchlorate.
 - Carbon dioxide is absorbed in a trap containing a substance like sodium hydroxide.
 - Nitrogen is typically measured by thermal conductivity after the other products have been removed.
- **Quantification:** The mass of the CO_2 , H_2O , and N_2 is determined.
- **Calculation of Elemental Composition:** The mass percentages of carbon, hydrogen, and nitrogen in the original sample are calculated from the masses of the combustion products. The percentage of oxygen is often determined by difference.
- **Empirical Formula Determination:** The mass percentages are converted to molar ratios to establish the simplest whole-number ratio of atoms in the molecule (the empirical formula).
- **Molecular Formula Determination:** The molecular weight determined by mass spectrometry is divided by the formula weight of the empirical formula. The resulting integer is used to multiply the subscripts in the empirical formula to obtain the molecular formula.

Mechanism of Action: Glutamate-Gated Chloride Channel Modulation

Milbemycin A3 oxime is part of the milbemycin class of macrocyclic lactones, which exert their antiparasitic effects by targeting the nervous system of invertebrates. The primary target is the glutamate-gated chloride channel (GluCl).

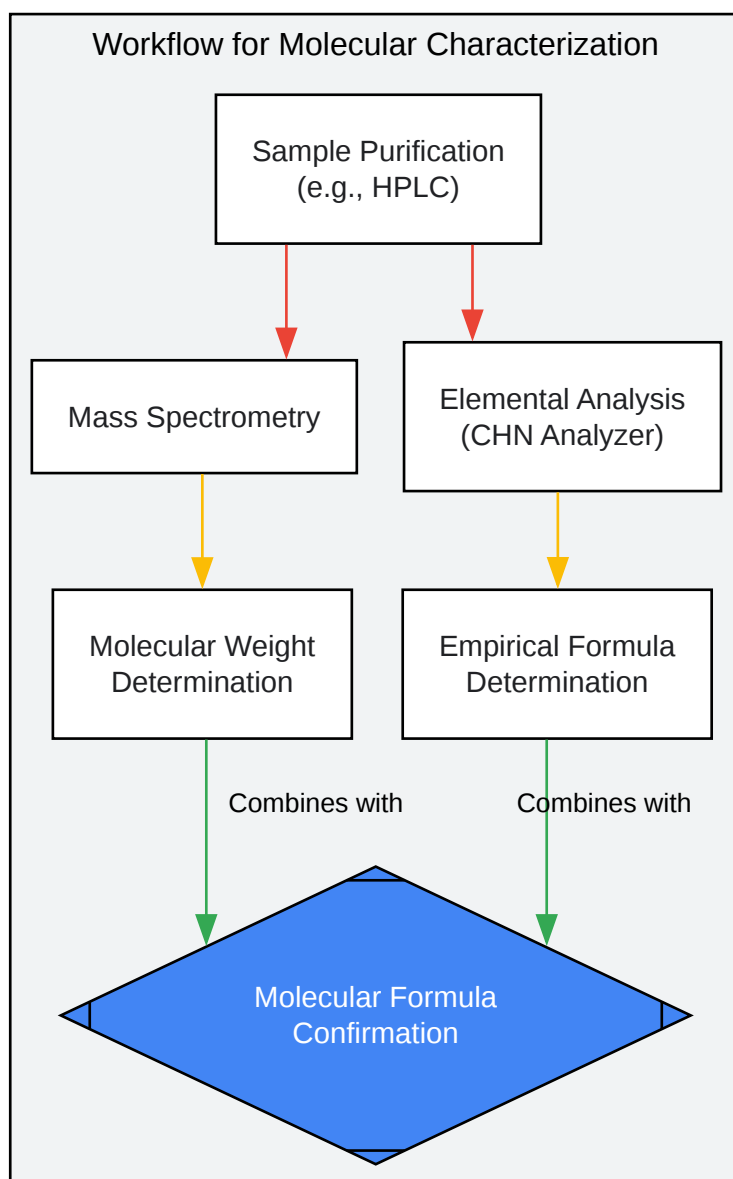


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Caption: Mechanism of action of **Milbemycin A3 Oxime**.

Experimental Workflow for Molecular Characterization

The logical flow for the complete molecular characterization of **milbemycin A3 oxime** is depicted below. This workflow ensures a systematic and comprehensive analysis, starting from sample purification to the final determination of its molecular formula and weight.



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